

Technical Whitepaper: YCT529, a Novel Non-Hormonal Male Contraceptive

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Compound of Interest

Compound Name: YCT529

Cat. No.: B12399568

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Executive Summary

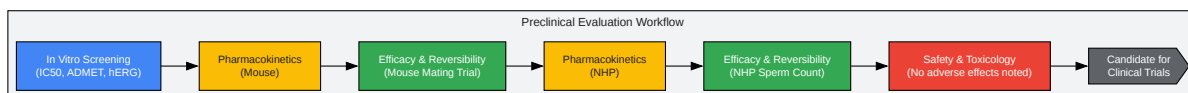
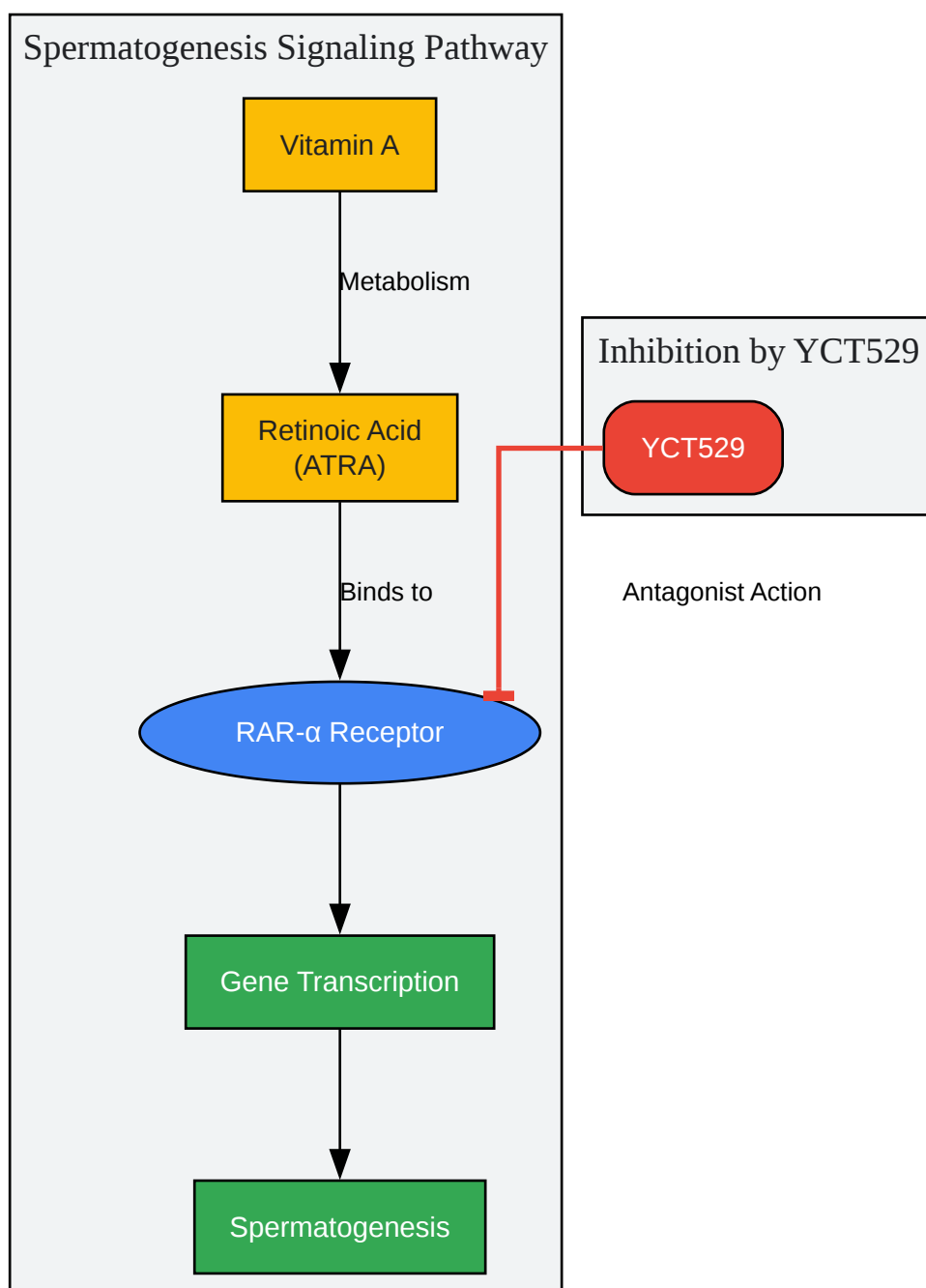
The landscape of contraception has been largely static for decades, with a significant disparity in options available for men versus women. **YCT529** is a first-in-class, orally administered, non-hormonal male contraceptive candidate that has shown considerable promise in preclinical and early-stage clinical development. Developed by YourChoice Therapeutics in collaboration with the University of Minnesota, **YCT529** operates by selectively antagonizing the retinoic acid receptor-alpha (RAR- α), a key regulator of spermatogenesis.[1][2] This document provides a detailed technical overview of the mechanism of action, preclinical data, and the design and initial findings of the early-stage human clinical trials for **YCT529**.

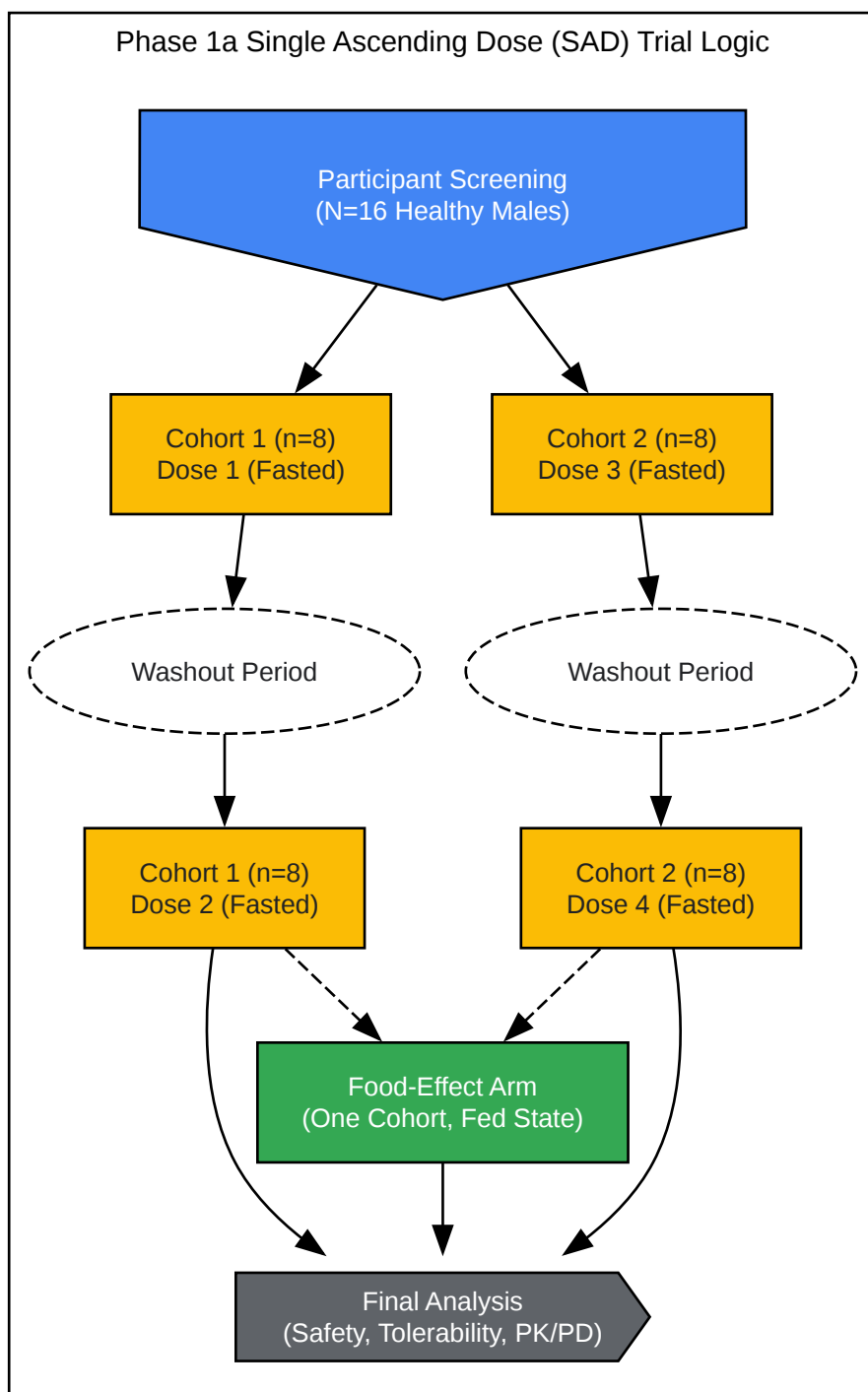
Mechanism of Action: Targeting the Retinoid Signaling Pathway

The production of sperm, or spermatogenesis, is critically dependent on vitamin A and its metabolite, retinoic acid.[3][4] Retinoic acid binds to retinoic acid receptors (RARs), which then regulate gene expression essential for the development and maturation of sperm cells.[5] Genetic studies have demonstrated that the absence of the alpha isoform of this receptor, RAR- α , leads to sterility in male mice without other discernible health effects, validating it as a promising target for male contraception.[3][6]

YCT529 is a potent and selective antagonist of RAR- α . [1][6] By blocking the binding of retinoic acid to RAR- α in the testes, **YCT529** effectively halts sperm production without disrupting the

body's hormonal systems, notably testosterone levels.^[4]^[7] This targeted, non-hormonal approach is designed to avoid the side effects associated with hormonal contraceptives, such as mood changes, weight gain, and cardiovascular risks.^[4]





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